

LEB-03-144: An Undisclosed Chemical Probe

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Compound of Interest

Compound Name: LEB-03-144

Cat. No.: B12404707

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A comprehensive search for publicly available information regarding the chemical probe **LEB-03-144** has yielded minimal results, precluding the creation of an in-depth technical guide. The scientific literature and chemical supplier databases lack the necessary data to detail its mechanism of action, target validation, and associated experimental protocols.

While a single supplier, MedChemExpress, lists **LEB-03-144** with the Chemical Abstracts Service (CAS) number 2858812-89-0, no further information regarding its biological activity or intended use is provided. This scarcity of data prevents a summary of its quantitative properties, such as potency and selectivity, as well as the detailed experimental methodologies required for a technical whitepaper for researchers and drug development professionals.

It is possible that **LEB-03-144** is an early-stage investigational compound with data that has not yet been publicly disclosed.

A Note on a Related Compound: LEB-03-146

Interestingly, the search results did identify a related compound, LEB-03-146. This molecule is characterized as a WEE1 deubiquitinase-targeting chimera (DUBTAC). It is constructed by linking the WEE1 inhibitor AZD1775 (Adavosertib) to EN523, a recruiter for the deubiquitinase OTUB1, via a PEG2 linker. This design suggests a mechanism aimed at stabilizing the WEE1 protein. It has been shown to induce significant WEE1 stabilization in HEP3B hepatoma cancer cells.

Due to the lack of information on **LEB-03-144**, it is not possible to draw any comparisons or infer any functional relationships between these two molecules at this time.

Without further disclosure of experimental data for **LEB-03-144**, any discussion of its application as a chemical probe would be purely speculative. Researchers interested in this specific compound are encouraged to monitor scientific literature for future publications or contact the direct supplier for more detailed information.

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